

A Comprehensive Guide to the Safe Disposal of 5-Bromonaphthalen-2-ol

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Compound of Interest

Compound Name: 5-Bromonaphthalen-2-ol

Cat. No.: B048030

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This guide provides essential safety and logistical information for the proper disposal of **5-Bromonaphthalen-2-ol** (CAS No. 116632-05-4). As a brominated aromatic compound, its handling and disposal are governed by stringent regulations designed to protect laboratory personnel and the environment. This document moves beyond a simple checklist, offering a procedural framework grounded in the chemical's specific hazard profile and the regulatory landscape.

Hazard Profile and Risk Assessment: Understanding the "Why"

5-Bromonaphthalen-2-ol is not merely another laboratory reagent; it belongs to the class of halogenated organic compounds. This classification is the single most critical factor determining its disposal pathway.

Inherent Chemical Hazards: The immediate hazards, as identified in its Safety Data Sheet (SDS), include skin, eye, and respiratory irritation.^[1] However, the primary concern from a disposal standpoint stems from its molecular structure: a naphthalene ring substituted with both a hydroxyl group and a bromine atom.

Broader Environmental Context: Brominated aromatic compounds are often characterized by their environmental persistence and potential to bioaccumulate.^{[2][3]} Improper disposal, particularly through non-incineration routes, can lead to the release of these persistent pollutants. Furthermore, incomplete combustion of brominated waste can potentially form

highly toxic polybrominated dibenzodioxins and dibenzofurans.[\[4\]](#) Therefore, the choice of disposal method is not arbitrary; it is a critical control measure to prevent long-term environmental contamination.

Data Summary: Chemical and Safety Profile The following table summarizes the essential data for **5-Bromonaphthalen-2-ol**.

Property	Value	Source
CAS Number	116632-05-4	
Molecular Formula	C ₁₀ H ₇ BrO	
Physical Form	Solid	
GHS Pictogram	GHS07 (Exclamation Mark)	
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	
Signal Word	Warning	
Storage	Sealed in a dry place at room temperature	[1]
Disposal Class	Halogenated Organic Waste	[5]

Immediate Safety and Handling Protocols

Before beginning any waste consolidation or disposal procedure, a rigorous safety posture must be adopted.

Personal Protective Equipment (PPE): A hazard assessment is mandatory to ensure adequate protection.[\[6\]](#) Based on the known hazards of **5-Bromonaphthalen-2-ol**, the following PPE is required:

- Eye/Face Protection: Wear tightly fitting safety goggles or glasses with side-shields conforming to OSHA 29 CFR 1910.133 or EN166 standards.[\[7\]](#)

- Skin Protection: Use chemical-resistant gloves (e.g., nitrile rubber) that have been inspected for integrity before use. Wear a standard laboratory coat, fully buttoned.[8]
- Respiratory Protection: Handle the solid compound in a well-ventilated area or a chemical fume hood to avoid inhaling dust. If exposure limits are likely to be exceeded, a NIOSH/MSHA-approved respirator is necessary.[8][9]

Emergency Procedures:

- Spill: In case of a spill, evacuate the area. Wearing appropriate PPE, carefully sweep up the solid material, minimizing dust generation, and place it into a designated hazardous waste container for disposal.[9] Report the incident to your institution's safety officer.
- Exposure: In the event of exposure, follow these first-aid measures immediately:
 - Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing.[8]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8][10]
 - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen.[8]

Step-by-Step Disposal Protocol

The proper disposal of **5-Bromonaphthalen-2-ol** is a multi-step process that ensures safety and regulatory compliance from the point of generation to final destruction. This process is governed by the Resource Conservation and Recovery Act (RCRA) in the United States, which mandates a "cradle-to-grave" approach to hazardous waste management.[11][12]

Step 1: Waste Identification and Segregation

This is the most critical step in the workflow.

- Categorization: Immediately classify any waste containing **5-Bromonaphthalen-2-ol** (including pure compound, contaminated consumables like gloves or weigh paper, and solutions) as Halogenated Organic Waste.[5]
- Causality: Halogenated wastes require high-temperature incineration with specialized scrubbers to neutralize the acidic gases (like hydrogen bromide) produced during

combustion.[10][13] Mixing this waste with non-halogenated streams (e.g., acetone, hexane) contaminates the entire container. This forces the entire volume to be disposed of via the more expensive and complex halogenated route and violates federal and state regulations. [14][15]

- Action: Maintain separate, clearly marked waste containers for halogenated and non-halogenated organic waste streams.

Step 2: Containerization and Labeling

- Container Selection: Use a chemically compatible container in good condition with a secure, screw-top lid to prevent leaks and vapor release.[15]
- Labeling: The container must be labeled clearly before the first drop of waste is added.[15]
The label must include:
 - The words "Hazardous Waste".[8]
 - The full chemical name: "Waste **5-Bromonaphthalen-2-ol**". Do not use abbreviations or formulas.[15]
 - A list of all other components if it is a mixed waste.
 - The appropriate hazard pictograms (GHS07 exclamation mark).

Step 3: On-Site Accumulation and Storage

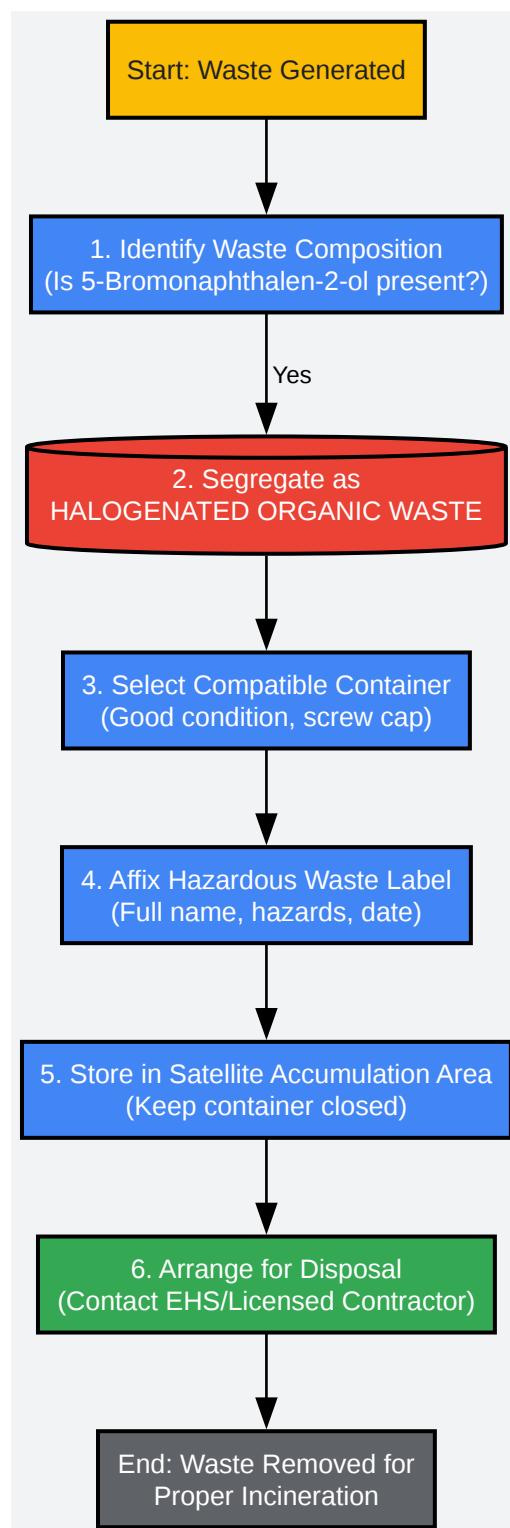
- Location: Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory. This area must be at or near the point of generation and under the control of the operator.
- Conditions: Keep the container closed at all times except when adding waste.[15] The storage area should be cool, dry, well-ventilated, and away from incompatible materials such as strong oxidizing agents.[1]

Step 4: Arranging for Final Disposal

- Coordination: Do not attempt to dispose of this chemical through standard trash or down the drain.[\[14\]](#)
- Action: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to schedule a pickup.[\[8\]](#) Provide them with an accurate description of the waste. They are trained and equipped to transport and manage the waste according to all federal, state, and local regulations.[\[16\]](#)

Disposal Decision Workflow

The following diagram illustrates the logical decision-making process for the safe disposal of **5-Bromonaphthalen-2-ol** waste.



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